

Technical Guide: Methyl 11-oxo-9-undecenoate (CAS: 53613-55-1)

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Compound of Interest

Compound Name: Methyl 11-oxo-9-undecenoate

Cat. No.: B15466917

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Introduction

Methyl 11-oxo-9-undecenoate is a fatty acid ester with the chemical formula $C_{12}H_{20}O_3$ ^{[1][2]}. This document provides a summary of the available technical information for this compound, including its physicochemical properties, spectroscopic data, and potential biological relevance. Due to the limited availability of data specifically for **Methyl 11-oxo-9-undecenoate**, information from closely related compounds and general analytical methodologies is also included to provide a broader context for researchers.

Physicochemical Properties

A summary of the computed physicochemical properties of **Methyl 11-oxo-9-undecenoate** is provided in Table 1. Experimental data for many of these properties are not currently available in public literature.

Property	Value	Source
Molecular Formula	C12H20O3	NIST WebBook[1][2], PubChem[3]
Molecular Weight	212.28 g/mol	PubChem[3]
IUPAC Name	methyl 11-oxoundec-9-enoate	PubChem[3]
CAS Number	53613-55-1	NIST WebBook[1][2]
XLogP3	2.8	PubChem[3]
Topological Polar Surface Area	43.4 Å ²	PubChem[3]
Hydrogen Bond Donor Count	0	PubChem[3]
Hydrogen Bond Acceptor Count	3	PubChem[3]
Rotatable Bond Count	9	PubChem[3]

Table 1: Physicochemical Properties of **Methyl 11-oxo-9-undecenoate**.

Spectroscopic Data

Mass Spectrometry

An electron ionization (EI) mass spectrum for **Methyl 11-oxo-9-undecenoate** is available in the NIST WebBook database[1][2]. A representation of the mass spectrum is provided below. The digital data for the spectrum is not available for download due to licensing restrictions[1].

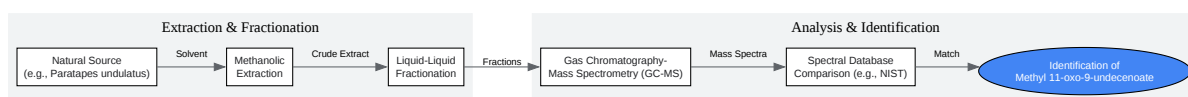
(Note: A visual representation of the mass spectrum would be included here if the image was available.)

Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **Methyl 11-oxo-9-undecenoate** is not readily available in the surveyed literature. However, a protocol for the synthesis of a structurally similar compound, methyl 11-(2-aminoethylthio)undecanoate, is described and can serve as a reference for designing a synthetic route[4].

General Workflow for Natural Product Identification

Methyl 11-oxo-9-undecenoate has been identified as a component in the methanolic extract of the clam *Paratapes undulatus*[5]. The general workflow for isolating and identifying such a compound from a natural source is outlined in the diagram below.



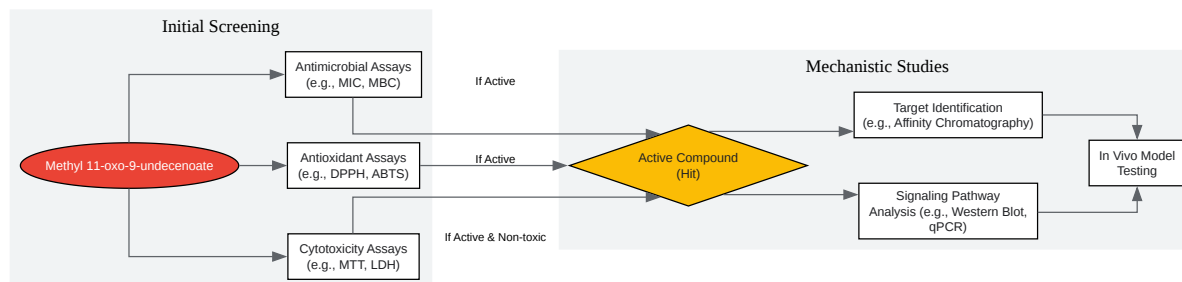
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Caption: General workflow for the extraction and identification of **Methyl 11-oxo-9-undecenoate** from a natural source.

Biological Activity

There is no specific information available in the reviewed literature regarding the biological activity or signaling pathways associated with **Methyl 11-oxo-9-undecenoate**. However, it is classified as a fatty acid ester, a class of compounds known for a wide range of biological activities. For instance, various fatty acid esters have demonstrated antimicrobial, antibiofilm, and antioxidant properties[5].

Further research is required to determine the specific biological functions of **Methyl 11-oxo-9-undecenoate**. A proposed logical workflow for investigating its biological activity is presented below.



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Caption: Proposed workflow for the investigation of the biological activity of **Methyl 11-oxo-9-undecenoate**.

Conclusion and Future Directions

Methyl 11-oxo-9-undecenoate is a fatty acid ester with limited characterization in the scientific literature. While basic physicochemical properties have been computed and a mass spectrum is available, there is a clear need for further research to establish its full chemical and biological profile. Future work should focus on:

- Development and publication of a robust synthetic protocol.
- Comprehensive spectroscopic characterization, including NMR and IR spectroscopy.
- Systematic screening for biological activities, including antimicrobial, antioxidant, and cytotoxic effects.
- If found to be biologically active, elucidation of its mechanism of action and involved signaling pathways.

This technical guide serves as a starting point for researchers interested in **Methyl 11-oxo-9-undecenoate** and highlights the significant opportunities for further investigation into this compound.

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References

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